

# 2,3-Thiophenedicarboxaldehyde CAS number and molecular weight

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## Compound of Interest

Compound Name: *2,3-Thiophenedicarboxaldehyde*

Cat. No.: *B186593*

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## An In-depth Technical Guide to 2,3-Thiophenedicarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Thiophenedicarboxaldehyde**, a versatile heterocyclic aldehyde crucial for advanced organic synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications, with a particular focus on its utility in pharmaceutical research and development.

## Core Compound Data

**2,3-Thiophenedicarboxaldehyde** is a key building block in the synthesis of a wide array of complex organic molecules. Its unique structure, featuring a thiophene ring functionalized with two adjacent aldehyde groups, allows for diverse chemical transformations.

Property	Value	Citations
CAS Number	932-41-2	<a href="#">[1]</a>
Molecular Weight	140.16 g/mol	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>2</sub> S	<a href="#">[1]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[1]</a>
Melting Point	77 - 81 °C	<a href="#">[1]</a>
Boiling Point	134 °C at 22 mmHg	<a href="#">[1]</a>
Purity	≥ 98% (GC)	<a href="#">[1]</a>

## Synthesis of 2,3-Thiophenedicarboxaldehyde: An Experimental Protocol

The synthesis of **2,3-Thiophenedicarboxaldehyde** can be achieved through a two-step process starting from 2,3-dimethylthiophene. The following protocol is adapted from established synthetic methods.[\[2\]](#)[\[3\]](#)

### Step 1: Synthesis of 2,3-Bis(bromomethyl)thiophene

Materials:

- 2,3-Dimethylthiophene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO)
- Carbon tetrachloride (CCl<sub>4</sub>) or Chloroform (CHCl<sub>3</sub>)
- Saturated sodium bicarbonate solution
- Brine solution

- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,3-dimethylthiophene (0.1 mol) in carbon tetrachloride (200 mL).[3]
- Add N-bromosuccinimide (0.2 mol) and a catalytic amount of benzoyl peroxide to the solution.[3]
- Heat the mixture to reflux and stir vigorously for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).[3]
- After the reaction is complete, cool the mixture to room temperature and filter off the succinimide byproduct.[3]
- Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.[3]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[3]
- Purify the crude 2,3-bis(bromomethyl)thiophene by vacuum distillation.[3]

## Step 2: Synthesis of 2,3-Thiophenedicarboxaldehyde (Sommelet Reaction)

Materials:

- 2,3-Bis(bromomethyl)thiophene (from Step 1)
- Hexamethylenetetramine
- Chloroform ( $\text{CHCl}_3$ )
- Hydrochloric acid (HCl)

Procedure:

- Dissolve 2,3-bis(bromomethyl)thiophene (0.05 mol) in chloroform (150 mL) in a round-bottom flask.[3]
- Add hexamethylenetetramine (0.11 mol) to the solution.[3]
- Heat the mixture to reflux for 3-4 hours.[3]
- After cooling, the resulting salt is hydrolyzed by adding water and acidifying with hydrochloric acid.[2]
- The organic layer is separated, washed, dried, and the solvent is evaporated.[2]
- The crude **2,3-Thiophenedicarboxaldehyde** is purified by column chromatography using petroleum ether as the eluent to yield the final product.[2]

## Applications in Research and Development

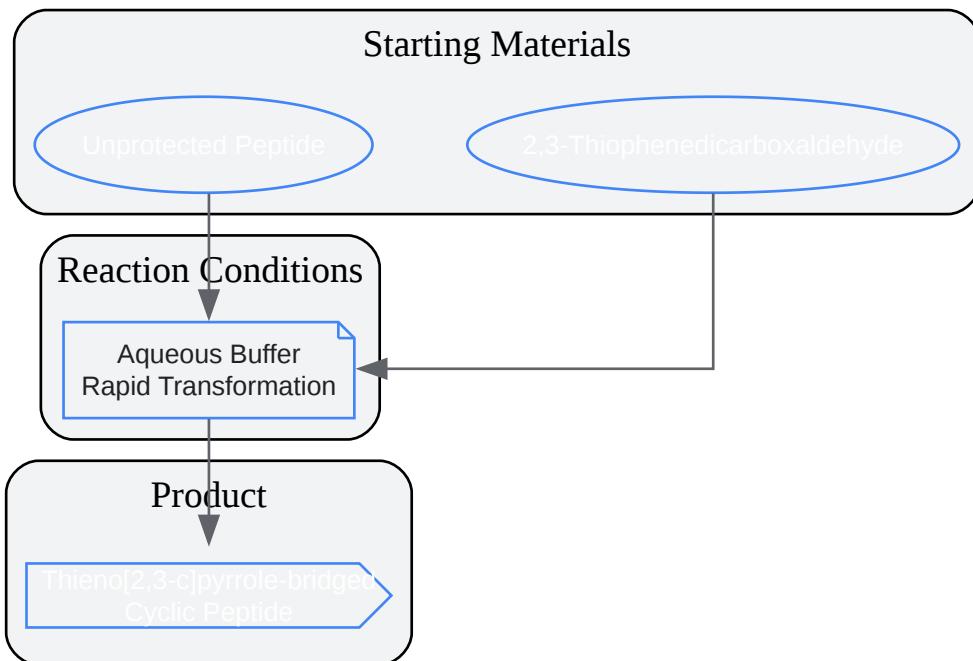
**2,3-Thiophenedicarboxaldehyde** is a valuable intermediate in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It serves as a versatile precursor for the synthesis of various heterocyclic compounds through condensation and cyclization reactions.[1]
- Materials Science: The compound is utilized in the development of conductive polymers and other electronic materials due to the electronic properties of the thiophene ring.[1]
- Fluorescent Dyes: It is a building block for novel fluorescent dyes used in biological imaging and diagnostics.[1]
- Pharmaceutical Development: Its unique structure is incorporated into the design of potential therapeutic agents.[1] A notable application is in the chemoselective cyclization of unprotected peptides.[4]

## Experimental Workflow: Peptide Cyclization

A key application of **2,3-Thiophenedicarboxaldehyde** in drug development is its use in the cyclization of peptides. This process is highly chemoselective, reacting specifically with a

primary amine (from a lysine side chain or the peptide's N-terminus) and a thiol (from a cysteine side chain) to create a stable, bridged cyclic peptide.[4]



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Caption: Workflow for the chemoselective cyclization of peptides using **2,3-Thiophenedicarboxaldehyde**.

This reaction's specificity and efficiency in aqueous buffers make it a powerful tool for creating structurally constrained peptides, which are of great interest in drug discovery for their enhanced stability and binding affinity.[4]

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## References

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